

Physical properties of 1,2,4-Tributoxybenzene (melting point, boiling point)

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Compound of Interest

Compound Name: 1,2,4-Tributoxybenzene

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Technical Guide: Physicochemical Properties of 1,2,4-Triacetoxybenzene

A Note on the Target Compound: Initial searches for "**1,2,4-Tributoxybenzene**" did not yield specific data regarding its physical properties. The available scientific literature and chemical databases predominantly feature data for the closely related compound, 1,2,4-Triacetoxybenzene. This guide will, therefore, focus on the physical properties and relevant experimental protocols for 1,2,4-Triacetoxybenzene, a compound of significant interest in organic synthesis and as a pharmaceutical intermediate.

Physical Properties of 1,2,4-Triacetoxybenzene

This section summarizes the key physical properties of 1,2,4-Triacetoxybenzene. The data is compiled from various chemical data sources.

| Physical Property | Value |
|-------------------|-------------------------------------|
| Melting Point | 98-100 °C |
| Boiling Point | >300 °C (with slight decomposition) |

Experimental Protocols for Physical Property Determination

The following sections detail the standard methodologies for determining the melting and boiling points of crystalline organic compounds like 1,2,4-Triacetoxybenzene.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary tube method is a common and reliable technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil or silicone oil for a Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the crystalline 1,2,4-Triacetoxybenzene is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the melting point apparatus.
- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For compounds with high boiling points like 1,2,4-Triacetoxybenzene, specialized techniques are required to avoid decomposition. A common laboratory method involves the use of a small-scale apparatus.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating block or oil bath
- Clamp and stand

Procedure:

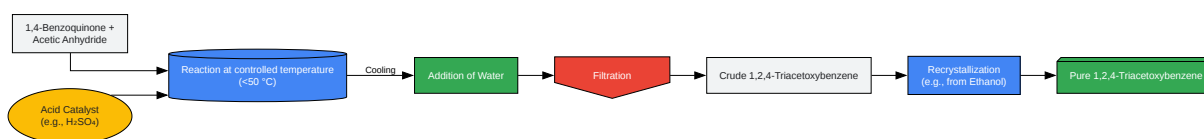
- Sample Preparation: A small amount of 1,2,4-Triacetoxybenzene is placed in the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
- Apparatus Setup: The test tube is attached to a thermometer and clamped in a heating block or oil bath, ensuring the sample is heated uniformly.
- Heating: The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.

- Observation: The heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed, and the apparatus is allowed to cool slowly.
- Boiling Point Reading: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Synthesis of 1,2,4-Triacetoxybenzene

1,2,4-Triacetoxybenzene is commonly synthesized via the Thiele-Winter acetoxylation of 1,4-benzoquinone. This reaction involves the treatment of the quinone with acetic anhydride in the presence of an acid catalyst. The process is a key step in the production of various chemical intermediates.[1][2] A patent describes a method involving the reaction of p-benzoquinone with 4'-methyl-acetoacetanilide in a phosphoric acid solution.[3] Another patented process outlines the synthesis of 1,2,4-trihydroxybenzene from hydroquinone, with 1,2,4-triacetoxybenzene as a key intermediate.[4]

Below is a diagram illustrating the general workflow for the synthesis of 1,2,4-Triacetoxybenzene from 1,4-Benzoquinone.



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Caption: Synthesis workflow for 1,2,4-Triacetoxybenzene.

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